

# Essential Safety and Operational Guide for Handling Z-DL-Val-OH

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: **Z-DL-Val-OH**

Cat. No.: **B182449**

[Get Quote](#)

This document provides comprehensive safety protocols, operational procedures, and disposal plans for the handling of **Z-DL-Val-OH**. Adherence to these guidelines is crucial for ensuring the safety of laboratory personnel and the integrity of research activities. This information is intended for researchers, scientists, and professionals in the field of drug development.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Z-DL-Val-OH** to minimize exposure and ensure personal safety.

### Summary of Required PPE

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1 standards.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are recommended for incidental contact. For prolonged handling, consider double-gloving or using thicker, chemical-resistant gloves. Always consult the glove manufacturer's resistance chart.
Body Protection	Laboratory Coat	A long-sleeved lab coat must be worn and fully buttoned.
Respiratory Protection	Fume Hood	All handling of Z-DL-Val-OH powder, especially weighing and transferring, should be conducted within a certified chemical fume hood to prevent inhalation of dust. <a href="#">[1]</a>

## Quantitative Data Summary

This table summarizes key quantitative data for **Z-DL-Val-OH**.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO <sub>4</sub>
Molecular Weight	251.28 g/mol
Appearance	Off-white powder solid
Melting Point	58 - 60 °C (136.4 - 140 °F)
Solubility	No information available

## Operational Plan: Step-by-Step Handling Protocol

Proper handling from receipt to disposal is critical for safety and for maintaining the integrity of the compound.

### 3.1. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store **Z-DL-Val-OH** in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.

### 3.2. Sample Preparation: Weighing and Dissolving (Representative Protocol)

This protocol outlines the steps for safely weighing the powdered **Z-DL-Val-OH** and preparing a solution.

- **Preparation:**
  - Don all required PPE as specified in the table above.
  - Ensure a certified chemical fume hood is operational.
  - Gather all necessary equipment (e.g., spatula, weigh boat, beaker, solvent, magnetic stir bar, and stir plate) and place them inside the fume hood.
- **Weighing:**

- Tare a clean weigh boat on an analytical balance inside the fume hood.
- Carefully transfer the desired amount of **Z-DL-Val-OH** powder from the stock container to the weigh boat using a clean spatula.
- Minimize the creation of dust during transfer.[\[1\]](#)
- Record the exact weight.

- Dissolving:
  - Place the beaker containing the appropriate solvent and a magnetic stir bar on a stir plate inside the fume hood.
  - Carefully add the weighed **Z-DL-Val-OH** powder to the solvent.
  - Start stirring gently to facilitate dissolution.
  - Rinse the weigh boat with a small amount of the solvent and add it to the beaker to ensure a complete transfer.
  - Cover the beaker (e.g., with a watch glass) to prevent solvent evaporation and contamination.

### 3.3. Spill and Emergency Procedures

- Minor Spill:
  - In case of a small spill, ensure the area is well-ventilated (use the fume hood if the spill is contained within it).
  - Wear your PPE.
  - Gently cover the spill with an inert absorbent material (e.g., sand or vermiculite).
  - Sweep up the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
  - Clean the spill area with an appropriate solvent and then with soap and water.

- Skin Contact:
  - Immediately wash the affected area with plenty of soap and water for at least 15 minutes.
  - Remove any contaminated clothing.
  - Seek medical attention if irritation persists.
- Eye Contact:
  - Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
  - Seek immediate medical attention.
- Inhalation:
  - Move the individual to fresh air.
  - If breathing is difficult, provide oxygen.
  - Seek medical attention.

## Disposal Plan

Proper disposal of **Z-DL-Val-OH** and associated waste is essential to prevent environmental contamination and comply with institutional and governmental regulations.

### 4.1. Waste Segregation

- Unused Compound: The original container with unused **Z-DL-Val-OH** must be disposed of as hazardous chemical waste.
- Contaminated Materials: Any materials that have come into contact with **Z-DL-Val-OH**, such as gloves, weigh boats, pipette tips, and absorbent materials from spills, must be considered hazardous waste.


- Solutions: Solutions containing **Z-DL-Val-OH** should be collected in a designated, labeled hazardous waste container. Do not pour solutions down the drain.

#### 4.2. Disposal Procedure


- Place all solid waste contaminated with **Z-DL-Val-OH** into a clearly labeled, sealed, and puncture-resistant hazardous waste container.
- Collect all liquid waste containing **Z-DL-Val-OH** in a separate, sealed, and clearly labeled hazardous waste container.
- Store waste containers in a designated, secure area away from incompatible materials.
- Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.

## Visual Workflow Diagrams

The following diagrams illustrate key safety and operational workflows.

[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **Z-DL-Val-OH**.



[Click to download full resolution via product page](#)

Caption: Step-by-step disposal plan for **Z-DL-Val-OH** waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [robinsonbioproducts.com](http://robinsonbioproducts.com) [robinsonbioproducts.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Z-DL-Val-OH]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b182449#personal-protective-equipment-for-handling-z-dl-val-oh>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)